

# Cynandione A: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *cynandione A*

Cat. No.: *B1250994*

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## Abstract

**Cynandione A**, a bioactive acetophenone derived from the root of *Cynanchum wilfordii*, has emerged as a compound of significant interest within the scientific community. Possessing a range of pharmacological activities, it presents a compelling case for further investigation in drug discovery and development. This document provides a detailed overview of the fundamental molecular characteristics of **cynandione A**, serving as a foundational guide for researchers.

## Core Molecular Data

A precise understanding of a compound's molecular formula and weight is fundamental for all subsequent experimental work, from dosage calculations to spectrometric analysis.

## Molecular Formula and Weight

The chemical composition and molar mass of **cynandione A** have been definitively established through multiple analytical techniques. The empirical formula for **cynandione A** is  $C_{16}H_{14}O_6$  [1][2][3][4][5]. This composition results in a molecular weight of approximately 302.28 g/mol [1][2][3][5].

Property	Value	Source
Molecular Formula	C16H14O6	[1][2][3][4][5]
Molecular Weight	302.28 g/mol	[1][2][3][5]
IUPAC Name	1-[3-(2-acetyl-3,6-dihydroxyphenyl)-2,4-dihydroxyphenyl]ethanone	[3][5]
CAS Number	168706-29-4	[1][2][3][6]

## Structural and Chemical Properties

The unique bis-acetophenone structure of **cynandione A** is integral to its biological activity.

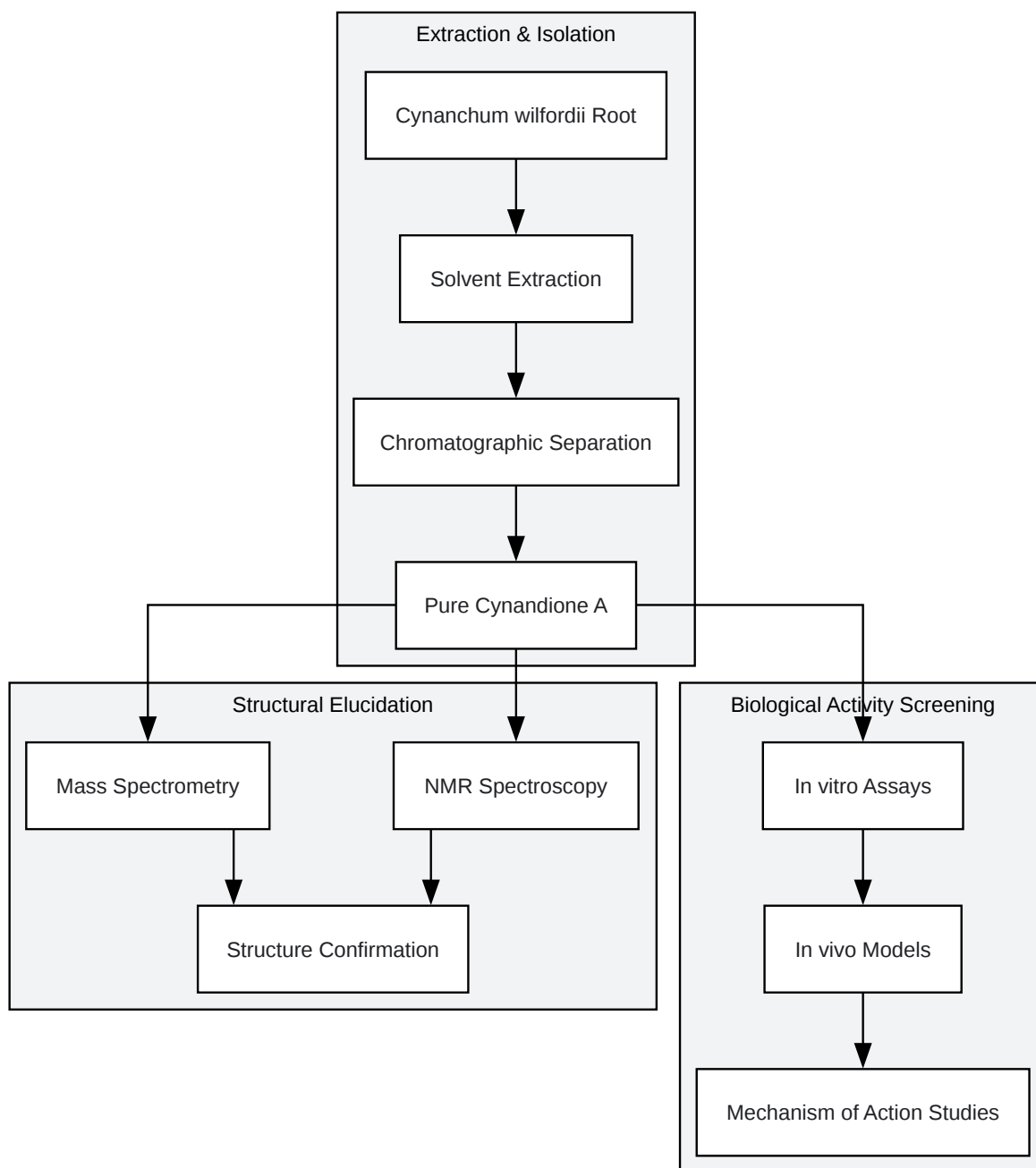
- Chemical Structure: **Cynandione A** is a biaryl compound characterized by a bis-acetophenone skeleton[7].
- Synonyms: It is also referred to as 1,1'-(2',3,6,6'-Tetrahydroxy-[1,1'-biphenyl]-2,3'-diyl)diethanone[3].
- Source: It is a natural product isolated from the radix (root) of *Cynanchum wilfordii*[3][8].

## Future Directions and Research Potential

The established molecular and structural data for **cynandione A** provides a solid foundation for more advanced research. Future investigations will likely focus on elucidating its mechanisms of action, pharmacokinetics, and potential therapeutic applications. The availability of this foundational data is critical for the design and execution of these future studies.

## Experimental Workflows and Signaling Pathways

To facilitate further research, a generalized workflow for the isolation and characterization of **cynandione A** is presented below. This workflow is a conceptual representation and specific protocols may vary.



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Caption: Generalized workflow for the isolation, characterization, and biological evaluation of **cynandione A**.

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